

Tfllr-NH2(tfa) stability and storage conditions.

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Compound of Interest

Compound Name: Tfllr-NH2(tfa)

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Technical Support Center: Tfllr-NH2(tfa)

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Tfllr-NH2(tfa)**, a selective PAR1 agonist.

Frequently Asked Questions (FAQs)

1. How should I store the lyophilized **Tfllr-NH2(tfa)** powder?

The lyophilized powder is stable for extended periods when stored under the correct conditions. For optimal stability, store the powder in a tightly sealed container, protected from moisture.^{[1][2]}

Storage Temperature	Duration
-80°C	2 years ^[1]
-20°C	1 year ^[1]

2. What are the recommended storage conditions for **Tfllr-NH2(tfa)** stock solutions?

Stock solutions of **Tfllr-NH2(tfa)** are less stable than the lyophilized powder and require colder temperatures for storage. It is recommended to prepare fresh solutions if possible.^{[3][4]} If storage is necessary, aliquot the solution to avoid repeated freeze-thaw cycles.

Storage Temperature	Duration
-80°C	6 months[1]
-20°C	1 month[1][4]

3. How do I properly dissolve **Tfllr-NH2(tfa)**?

Tfllr-NH2(tfa) is soluble in water up to 1 mg/ml. For higher concentrations or in vivo studies, various solvent systems can be used. It is crucial to add solvents sequentially and ensure each is fully dissolved before adding the next. If precipitation occurs, gentle heating and/or sonication can aid in dissolution.[1]

Recommended Solvents and Protocols:

Protocol	Solvent System	Max Solubility
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (3.28 mM)[1]
2	10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (3.28 mM)[1]
3	10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (3.28 mM)[1]

For aqueous stock solutions, it is recommended to filter and sterilize with a 0.22 μm filter before use.[1]

4. What is the significance of "(tfa)" in the product name?

TFA (trifluoroacetic acid) is a reagent used during peptide synthesis and purification.[5] As a result, the final peptide product is often a TFA salt. It's important to be aware of the presence of TFA as it can influence experimental results, such as by affecting cell growth or acting as an allosteric regulator on certain receptors.[5]

5. How is **Tfllr-NH2(tfa)** shipped?

Tfllr-NH2(tfa) is typically shipped at ambient temperature as a non-hazardous chemical.^[4]^[6] The product is considered stable enough for the duration of shipping under these conditions.^[4]^[6] Upon receipt, it is important to follow the recommended storage instructions.^[4]

Troubleshooting Guide

Issue: I am seeing unexpected or inconsistent results in my cell-based assays.

- Possible Cause 1: Peptide Degradation. Solutions of **Tfllr-NH2(tfa)** are noted to be unstable.^[3]
 - Solution: Prepare fresh solutions for each experiment. If you must use a stored stock solution, ensure it has been stored correctly at -80°C for no longer than 6 months or -20°C for no longer than 1 month and has not undergone multiple freeze-thaw cycles.^[1]
- Possible Cause 2: TFA Interference. The trifluoroacetic acid salt can impact cellular experiments.^[5]
 - Solution: Consider the potential effects of TFA on your specific cell line and assay. If necessary, you may need to inquire about the availability of the peptide with a different salt form.
- Possible Cause 3: Improper Dissolution. If the peptide is not fully dissolved, the actual concentration in your experiment will be lower than calculated.
 - Solution: Ensure the peptide is completely dissolved. If you observe any precipitation, try gentle heating or sonication.^[1] Always visually inspect the solution for clarity before use.

Issue: The peptide has precipitated out of solution.

- Possible Cause 1: Supersaturation. The concentration of the peptide may be too high for the chosen solvent system.
 - Solution: Try diluting the solution with more of the same solvent. For future preparations, consider a lower starting concentration.
- Possible Cause 2: Temperature Changes. A decrease in temperature can reduce the solubility of the peptide.

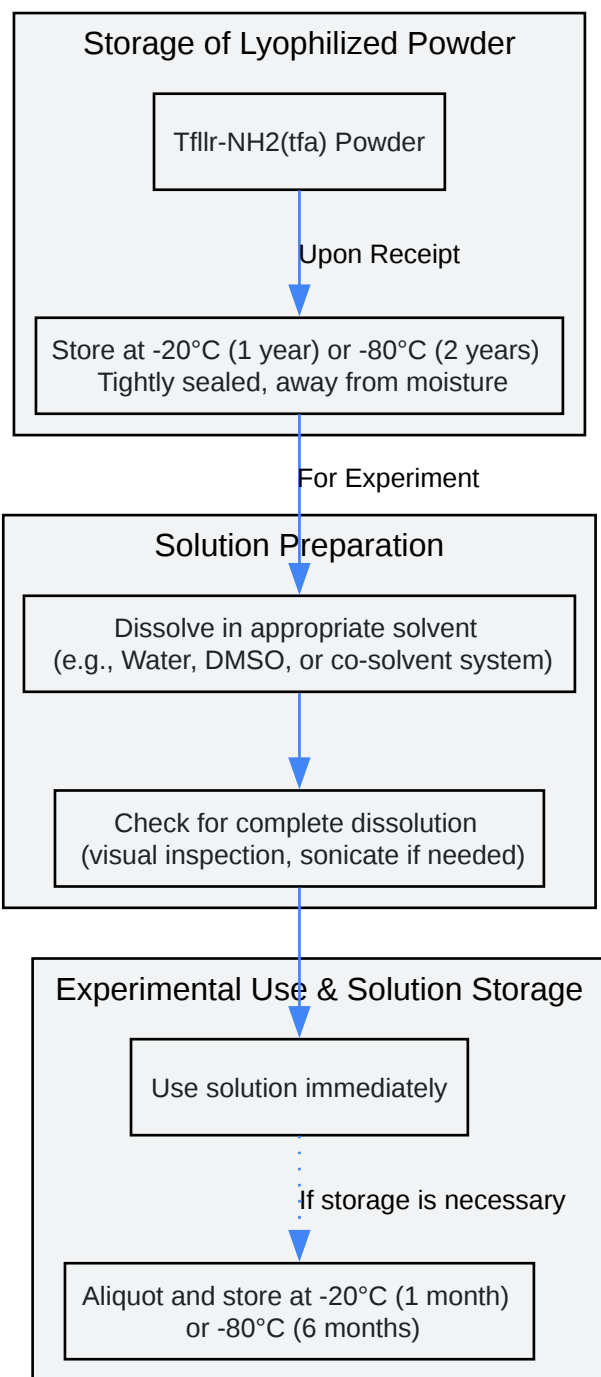
- Solution: Before use, allow the solution to equilibrate to room temperature.^[4] If precipitate is present, gentle warming and vortexing may help to redissolve it.

Experimental Protocols

Protocol for Preparing a 10 mg/mL Stock Solution in DMSO:

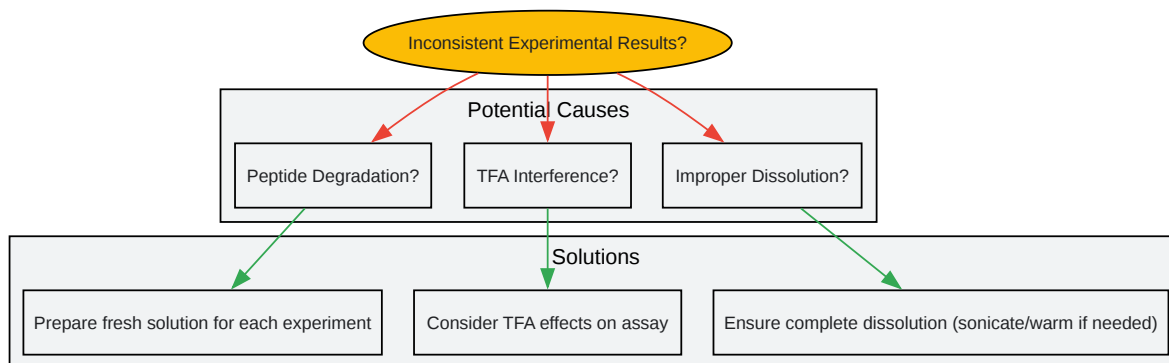
- Materials: **Tfllr-NH2(tfa)** powder, Dimethyl sulfoxide (DMSO).
- Procedure:
 - Weigh out the desired amount of **Tfllr-NH2(tfa)** powder in a sterile microcentrifuge tube.
 - Add the appropriate volume of DMSO to achieve a 10 mg/mL concentration.
 - Vortex the solution until the peptide is completely dissolved.
 - If necessary, use a brief sonication in a water bath to aid dissolution.
 - Visually inspect the solution to ensure it is clear and free of particulates.
 - Aliquot the stock solution into smaller volumes for single-use to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for up to one month or -80°C for up to six months.^[1]

Visual Guides



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Caption: Recommended workflow for handling and storing **TflIr-NH2(tfa)**.



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Caption: Troubleshooting guide for inconsistent experimental results.

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